

deuterium labelled Monooctyl phthalate structure C₁₆H₁₈D₄O₄

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Compound Focus: Monooctyl Phthalate-d4

Cat. No.: S12851281

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Chemical Identity and Key Data

The table below consolidates the fundamental technical information for **Monoctyl phthalate-d4**.

Property	Detail
IUPAC Name	Monoctyl phthalate-d4 [1]
Synonyms	Mono- <i>n</i> -octyl phthalate-d4; MOP-d4 [2] [1]
Molecular Formula	C ₁₆ H ₁₈ D ₄ O ₄ [2] [1]
CAS Number	1398065-74-1 [2] [1]
Molecular Weight	282.37 g/mol [2] [1]
SMILES	<chem>CCCCCCCCOC(C1=CC([2H])=C([2H])C([2H])=C1[2H])C(=O)=O</chem> [2]
Description	A deuterium-labeled form of Monoctyl phthalate, which exhibits antimycobacterial activity (MIC of 20 µg/mL) [2].

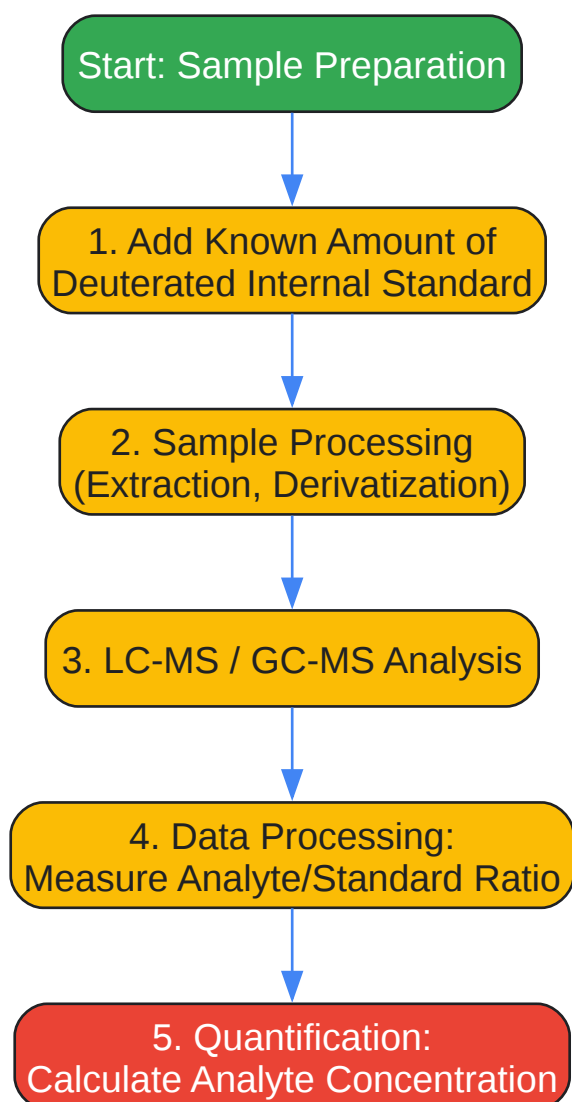
Primary Research Applications

Deuterated compounds like **Monooctyl phthalate-d4** are primarily used as tools in quantitative analysis due to their nearly identical chemical properties to their non-labeled counterparts, aside from mass.

- **Use as an Internal Standard:** This compound is designed for use as an **internal standard** in analytical techniques such as **LC-MS, GC-MS, and NMR** [2]. By adding a known quantity of the deuterated compound to a sample, scientists can accurately measure the concentration of the non-labeled target analyte (e.g., Monooctyl phthalate) in complex biological or environmental samples.
- **Role as a Tracer:** It can also be employed as a **tracer** to study the pharmacokinetic and metabolic profiles of phthalate compounds during the drug development process [2].

General Workflow for Using an Internal Standard

While the search results do not provide a specific experimental protocol for this compound, the following diagram illustrates the standard workflow for using a deuterated internal standard in quantitative mass spectrometry analysis.



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Workflow for using a deuterated internal standard in quantitative analysis.

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References

1. 1398065-74-1| Chemical Name : Monooctyl Phthalate-d4 [pharmaffiliates.com]

2. Monooctyl phthalate-d4 (Mono-n-octyl ... [medchemexpress.com])

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